

Chrysoidine R: A Versatile Precursor for Novel Dye Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chrysoidine R

Cat. No.: B1220201

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction: **Chrysoidine R**, a foundational monoazo dye, has long been utilized in various industrial applications, primarily as a colorant for textiles, leather, and paper.[1][2] Its straightforward synthesis, involving the diazotization of aniline and subsequent coupling with 2,4-diaminotoluene, has made it a readily accessible chromophore.[3] Beyond its traditional use as a direct dye, the chemical architecture of **Chrysoidine R**, featuring reactive amine functionalities, presents a valuable platform for the synthesis of novel and more complex dye structures. This technical guide explores the role of **Chrysoidine R** as a precursor in the development of new dyes, providing detailed experimental protocols, quantitative data, and visualizations of synthetic pathways.

Core Properties of Chrysoidine R

Before delving into its role as a precursor, it is essential to understand the fundamental properties of **Chrysoidine R**.

Property	Value	Reference(s)
Chemical Name	4-(phenyldiazenyl)benzene-1,3-diamine hydrochloride	[4]
C.I. Name	Basic Orange 2	[4]
CAS Number	532-82-1	[4]
Molecular Formula	C ₁₂ H ₁₃ ClN ₄	[5]
Molecular Weight	248.71 g/mol	[5]
Melting Point	235 °C	[5]
Appearance	Red-brown powder	[4]
Solubility	Soluble in water and ethanol	[5]
λ _{max} (in water)	449 nm	[4]

Synthesis of Chrysoidine R: A Foundational Protocol

The synthesis of **Chrysoidine R** is a classic example of an azo coupling reaction, a cornerstone of synthetic dye chemistry. The process involves two primary stages: the diazotization of an aromatic amine followed by the coupling of the resulting diazonium salt with an appropriate coupling agent.[3][6]

Experimental Protocol:

Materials:

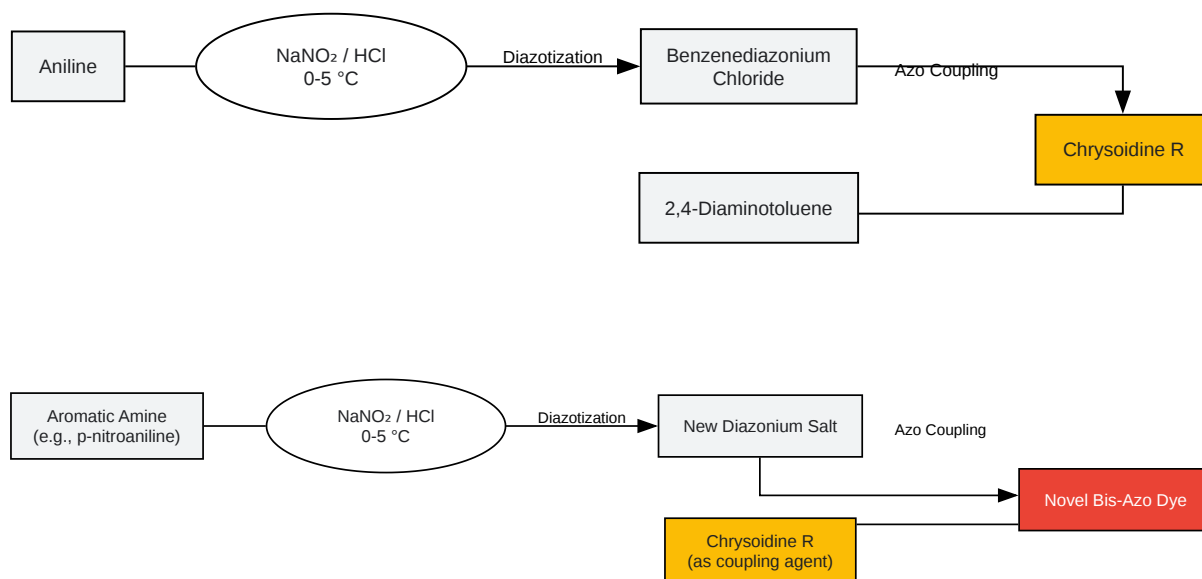
- Aniline
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)
- 2,4-Diaminotoluene (m-tolylenediamine)

- Sodium hydroxide (NaOH)
- Ice

Procedure:

- Diazotization of Aniline:
 - Dissolve aniline in an aqueous solution of hydrochloric acid.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add an aqueous solution of sodium nitrite while maintaining the low temperature. The reaction progress can be monitored using starch-iodide paper to detect the presence of excess nitrous acid.
- Coupling Reaction:
 - Prepare a solution of 2,4-diaminotoluene in water.
 - Cool this solution in an ice bath.
 - Slowly add the cold diazonium salt solution to the 2,4-diaminotoluene solution with constant stirring.
 - Maintain the temperature at 0-5 °C.
 - The pH of the reaction mixture is typically kept acidic.
 - The completion of the coupling reaction is indicated by the formation of a colored precipitate.
- Isolation and Purification:
 - The precipitated **Chrysoidine R** dye is collected by filtration.
 - The crude dye is then washed with cold water to remove any unreacted starting materials and salts.

- Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol-water mixtures.



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- To cite this document: BenchChem. [Chrysoidine R: A Versatile Precursor for Novel Dye Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220201#chrysoidine-r-as-a-precursor-in-novel-dye-synthesis]

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